

Gibberellic Acid (GA₃) Foliar Spray: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Gibberellic acid

Cat. No.: B602387

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These comprehensive application notes provide detailed protocols for the preparation and application of gibberellic acid (GA₃) as a foliar spray in a research setting. The information compiled herein is intended to guide the design and execution of experiments to investigate the effects of GA₃ on plant growth, development, and physiology.

Introduction to Gibberellic Acid (GA₃)

Gibberellic acid (GA₃) is a naturally occurring plant hormone that plays a crucial role in regulating various developmental processes.^{[1][2]} It is widely utilized in agricultural and horticultural research to stimulate seed germination, promote stem elongation, induce flowering, and improve fruit set and size.^{[3][4][5]} Foliar application is a common and effective method for delivering GA₃ directly to the plant's leaves and stems, allowing for rapid absorption and translocation within the plant.

Preparation of Gibberellic Acid (GA₃) Solutions

Accurate preparation of the GA₃ stock and working solutions is critical for experimental reproducibility. GA₃ is typically available as a powder and needs to be dissolved before application.

2.1 Materials

- Gibberellic Acid (GA_3) powder (reagent grade)
- Ethanol or 1N Potassium Hydroxide (KOH) (for initial dissolving)
- Distilled or deionized water
- Volumetric flasks
- Magnetic stirrer and stir bars
- pH meter
- Pipettes
- Safety glasses and gloves

2.2 Protocol for 1000 ppm Stock Solution

- **Safety First:** Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling GA_3 powder and solvents.
- **Initial Dissolution:** GA_3 powder does not readily dissolve in water. To create a 1000 parts per million (ppm) stock solution, first dissolve 100 mg of GA_3 powder in a small amount (a few drops) of ethanol or 1N KOH in a beaker.
- **Dilution:** Once the powder is fully dissolved, transfer the solution to a 100 mL volumetric flask.
- **Final Volume:** Add distilled or deionized water to the flask to bring the final volume to 100 mL.
- **Mixing:** Mix the solution thoroughly using a magnetic stirrer until it is homogenous. The solution may require stirring overnight to fully dissolve.
- **Storage:** Store the stock solution in a cool, dark place, ideally refrigerated at 2-6°C, to maintain its efficacy.

2.3 Preparation of Working Solutions

Prepare working solutions by diluting the 1000 ppm stock solution with distilled or deionized water. For example, to make a 100 ppm solution, mix 10 mL of the 1000 ppm stock solution with 90 mL of distilled water.

Foliar Spray Application Protocol

3.1 Materials

- Prepared GA₃ working solution
- Spray bottles or a handheld sprayer
- Surfactant/wetting agent (e.g., Tween 20, Ortho X-77)
- Control solution (distilled water, with the same amount of solvent and surfactant as the treatment solutions)
- Plants for treatment
- Personal Protective Equipment (PPE)

3.2 Experimental Design Considerations

A Randomized Complete Block Design (RCBD) is often employed in studies involving foliar applications to minimize the effects of environmental variability. This design involves dividing the experimental area into blocks, with each treatment randomly assigned to a plot within each block.

3.3 Application Procedure

- **Timing:** Apply the foliar spray at the appropriate stage of plant development to achieve the desired effect. For example, applications may be targeted at specific growth stages such as pre-flowering or during fruit development. It is often recommended to spray during the cooler parts of the day to enhance absorption.
- **Addition of Surfactant:** To improve the spreading and penetration of the GA₃ solution on the leaf surface, a non-ionic surfactant is often added to the spray solution. The concentration of the surfactant should be based on the manufacturer's recommendations.

- **Application:** Spray the GA₃ solution directly onto the leaves of the plants, ensuring thorough and uniform coverage of both the upper (adaxial) and lower (abaxial) leaf surfaces. Spray until the solution begins to drip from the leaves.
- **Control Group:** Always include a control group of plants that are sprayed with a solution containing only water and the surfactant (if used) to serve as a baseline for comparison.
- **Replication:** Each treatment (including the control) should be replicated multiple times to ensure the statistical validity of the results.
- **Frequency:** The frequency of application can vary depending on the research objectives and the plant species, but a common schedule is every 2-3 weeks during the growing season.

Quantitative Data Summary

The optimal concentration and timing of GA₃ application are highly dependent on the plant species and the desired physiological response. The following tables summarize quantitative data from various studies.

Table 1: Recommended GA₃ Concentrations for Foliar Application

Plant Type	Concentration (ppm)	Desired Effect	Source(s)
General Gardening	1 - 1000	Varies depending on plant and purpose	
Grapes	10 - 100	Increase berry size, thinning	
Citrus	10 - 100	Improve fruit set and size	
Cauliflower	100 - 400	Stimulate seed production	
Mungbean	100	Improve growth and yield	
Pansy	300	Increase plant height, flower number, and seed yield	
Okra	100	Improve vegetative and reproductive growth	
Broccoli	50 - 100	Enhance vegetative growth and head characteristics	
Mango	10 - 40	Improve vegetative growth, fruit set, and retention	
Pasture (grass-dominant)	10 - 80 mL/100L	Stimulate winter production	

Table 2: Reported Effects of GA₃ Foliar Application on Various Plant Parameters

Plant Species	GA ₃ Concentration (ppm)	Application Timing	Observed Effects	Source(s)
Mungbean	100	20 and 40 days after sowing	Increased plant height, leaf area, and seed yield	
Cauliflower	300 - 400	3-6 weeks after planting	Increased seed yield and related traits	
Pansy	300	40 days after transplanting	34% increase in plant height, 25% increase in flower number, 68% increase in seed yield	
Calendula	250	Not specified	Increased plant height, flower number, and flower yield	
Rice	Not specified	10-30% panicle heading stage	Over 27% increase in grain yield	
Cucumber	10	30 and 60 days after sowing	Increased total yield, plant height, and chlorophyll content	

Methods for Evaluating Efficacy

The effects of GA₃ treatment can be assessed by measuring various morphological, physiological, and biochemical parameters.

5.1 Morphological and Yield Parameters

- Plant height
- Number of leaves and branches
- Leaf area
- Number of flowers and fruits
- Fruit size and weight
- Seed yield

5.2 Physiological and Biochemical Parameters

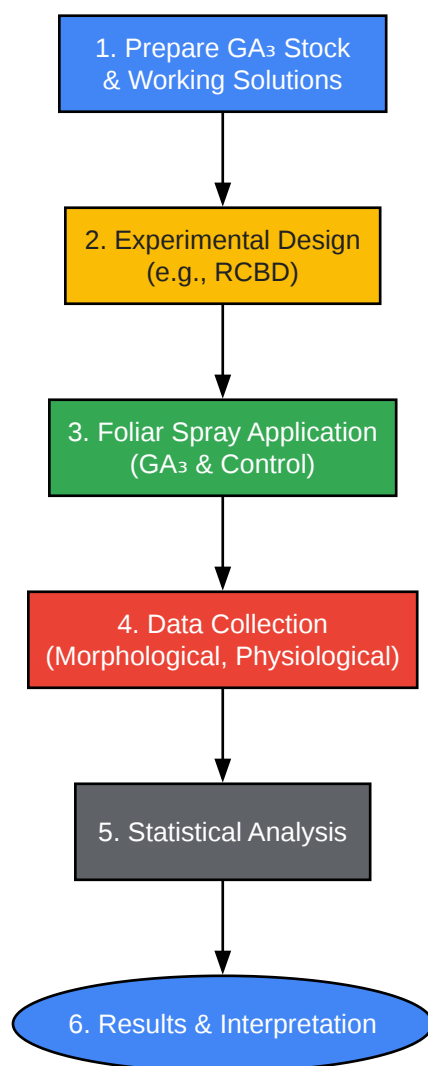
- Chlorophyll Content: Can be estimated using a SPAD meter or through solvent extraction followed by spectrophotometry.
- Photosynthetic Rate: Measured using an infrared gas analyzer.
- Hormone Quantification: GA₃ levels in plant tissues can be quantified using techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS). A common method involves extraction with a solvent like methanol, followed by purification and analysis.
- Gene Expression Analysis: The expression of genes involved in the GA signaling pathway can be analyzed using quantitative real-time PCR (qRT-PCR).

Visualizations

6.1 Gibberellic Acid Signaling Pathway

Caption: Gibberellic acid signaling pathway.

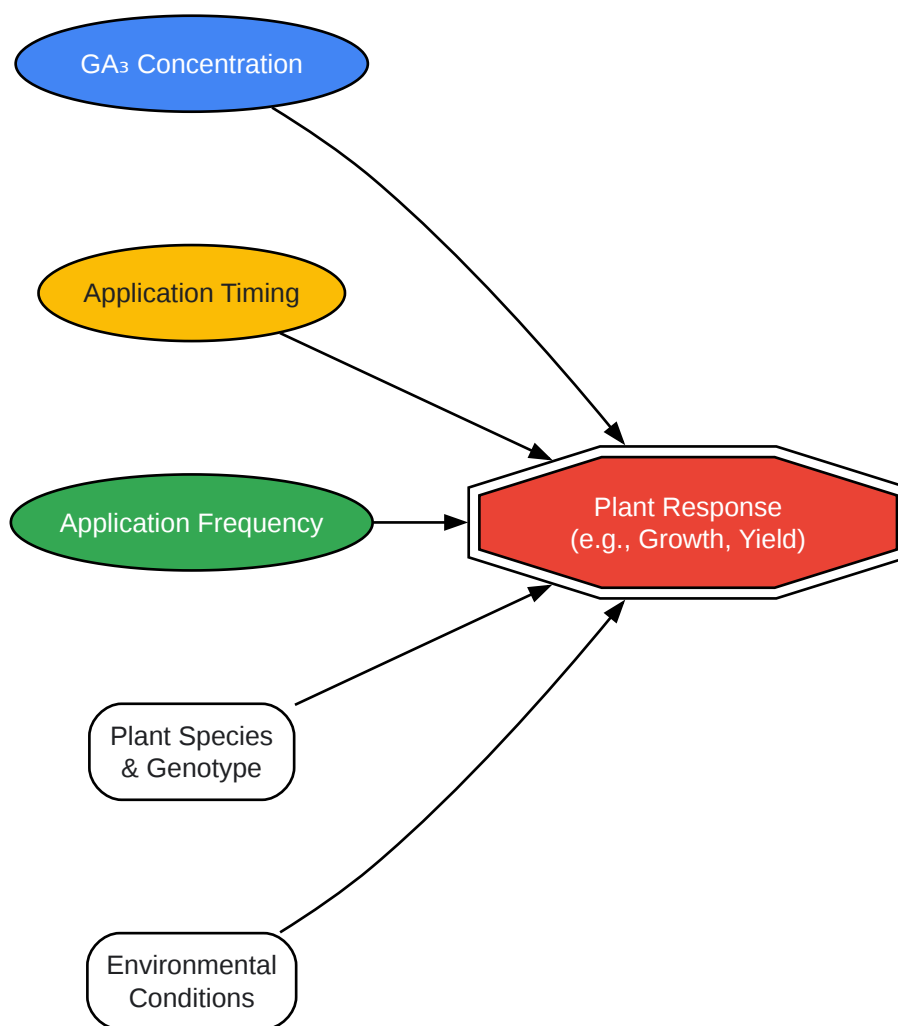
6.2 Experimental Workflow for GA₃ Foliar Spray Application



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Caption: A typical experimental workflow.

6.3 Logical Relationships in GA₃ Application



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